

Chemical and physical properties of Butopyronoxyl

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Compound of Interest

Compound Name: Butopyronoxyl

Cat. No.: B165914

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An In-Depth Technical Guide to the Chemical and Physical Properties of **Butopyronoxyl**

Introduction

Butopyronoxyl, also known by its trade name Indalone, is a chemical compound recognized for its efficacy as an insect repellent.^{[1][2]} This technical guide provides a comprehensive overview of its chemical and physical properties, tailored for researchers, scientists, and professionals in drug development. The information presented is collated from various scientific databases and literature, offering a detailed resource for understanding this compound.

Chemical Identification

A clear identification of a chemical compound is fundamental for research and development. The following table summarizes the key identifiers for **Butopyronoxyl**.

Identifier	Value
CAS Number	532-34-3[1][2][3]
IUPAC Name	Butyl 3,4-dihydro-2,2-dimethyl-4-oxo-2H-pyran-6-carboxylate
Synonyms	Indalone, Butyl mesityl oxide oxalate, Dihydropyrone
Molecular Formula	C ₁₂ H ₁₈ O ₄
Molecular Weight	226.27 g/mol
InChI	InChI=1S/C12H18O4/c1-4-5-6-15-11(14)10-7-9(13)8-12(2,3)16-10/h7H,4-6,8H2,1-3H3
InChIKey	OKIJSNGRQAOIGZ-UHFFFAOYSA-N
SMILES	CCCCOC(=O)C1=CC(=O)CC(O1)(C)C

Physical and Chemical Properties

The physical and chemical properties of **Butopyronoxyl** are crucial for its application and formulation. The data below has been compiled from various sources to provide a comprehensive profile.

Property	Value
Appearance	Yellow to pale reddish-brown liquid; Slightly orange, yellow or green clear liquid
Odor	Aromatic
Melting Point	<25 °C
Boiling Point	256-270 °C at 760 Torr; 112-114 °C
Density	1.054 g/mL at 25 °C; 1.06 g/mL; 1.052-1.060 g/cm ³ at 25 °C
Refractive Index	n _{20/D} 1.477; n _{D25} 1.4745-1.4755
Vapor Pressure	0.00619 mmHg at 25 °C; 3.00e-04 mmHg
Flash Point	>230 °F (>110 °C)
Purity	≥ 95% (HPLC)

Solubility

Solvent	Solubility
Water	Practically insoluble
Alcohol	Miscible
Chloroform	Miscible
Ether	Miscible
Glacial Acetic Acid	Miscible
Benzene	Soluble
Glycerol	Practically insoluble
Ethylene Glycol	Slightly soluble
Refined Petroleum Oils	Slightly soluble
DMSO	100 mg/mL (ultrasonic)

Stability and Reactivity

Butopyronoxyl is reasonably stable in air but is slowly affected by light. It is a combustible liquid when exposed to heat or flame. When heated to decomposition, it emits acrid fumes.

Experimental Protocols

Synthesis of Butopyronoxyl

A common method for the preparation of **Butopyronoxyl** involves the condensation of mesityl oxide with dibutyl oxalate in the presence of a base such as sodium ethoxide or sodium butoxide.

A detailed synthesis procedure is described as follows: To a flame-dried flask under a nitrogen atmosphere, freshly distilled Rawal's diene (1 mmol) and chloroform (2 mL) are added. Benzaldehyde (1.5 mmol) is then added dropwise. The reaction mixture is stirred at room temperature for 2 hours and then diluted with dichloromethane. The solution is cooled to -78 °C and treated with acetyl chloride (2 mmol). After stirring for approximately 30 minutes, saturated sodium carbonate is added. The organic layer is separated, and the aqueous phase is extracted twice with dichloromethane. The combined organic phases are dried with magnesium sulfate, filtered, and concentrated to yield a yellow oil, which is then purified by flash chromatography to afford the desired dihydropyrone.

Determination of Physical Properties: General Methodologies

While specific experimental protocols for determining the physical properties of **Butopyronoxyl** are not detailed in the provided search results, standard laboratory procedures are typically employed.

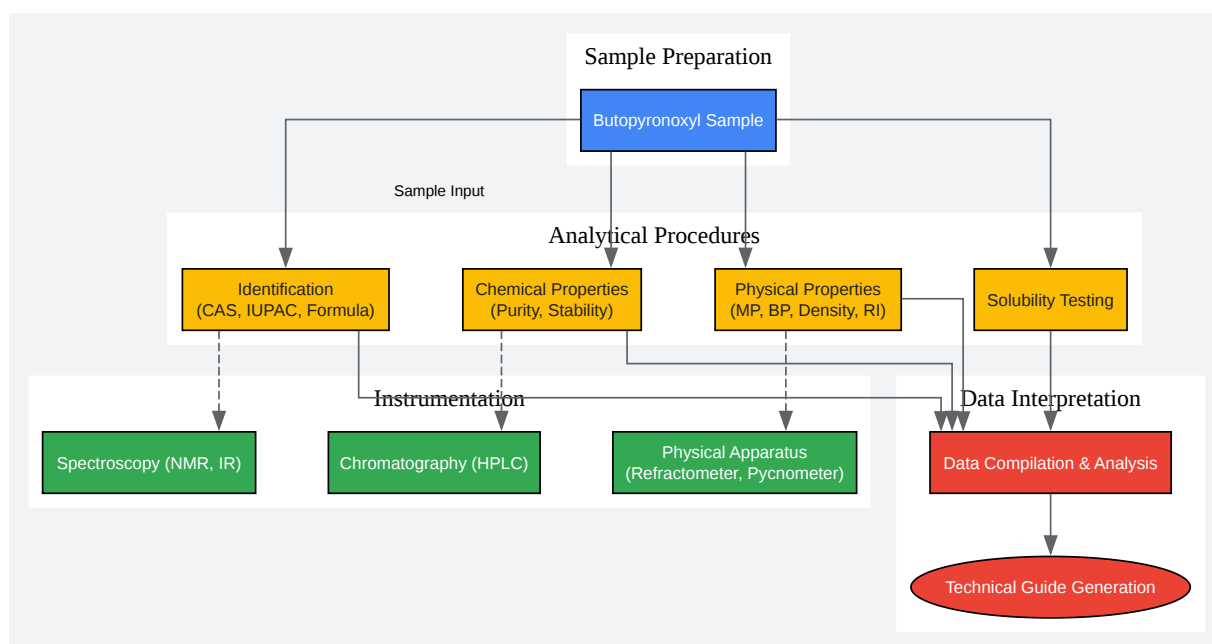
- **Melting Point:** The melting point of a substance that is liquid at room temperature is determined by cooling the substance until it solidifies and then gently heating it while monitoring the temperature at which it melts. For compounds with melting points below room temperature, a cryostat may be used.
- **Boiling Point:** The boiling point is typically determined by distillation at atmospheric pressure (760 Torr). The temperature at which the liquid and vapor phases are in equilibrium is

recorded as the boiling point.

- **Density:** The density is measured using a pycnometer or a digital density meter at a specified temperature, typically 25 °C.
- **Refractive Index:** The refractive index is measured using a refractometer at a specified temperature (e.g., 20 °C or 25 °C) and wavelength (typically the sodium D-line, 589 nm).
- **Solubility:** A known amount of **Butopyronoxyl** is added to a known volume of the solvent at a specific temperature. The mixture is agitated until equilibrium is reached, and the concentration of the dissolved solute is determined, often by spectroscopic or chromatographic methods.

Visualizations

Logical Workflow for Physicochemical Analysis



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Caption: A logical workflow diagram illustrating the process of physicochemical analysis for Butopyronoxyl.

Synthesis Pathway of a Dihydropyrone



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